

Synthetic Protocol for the Preparation of 2-Chloro-5-aminomethylthiazole

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Compound of Interest

Compound Name: 2-Chloro-5-aminomethylthiazole

Cat. No.: B030986

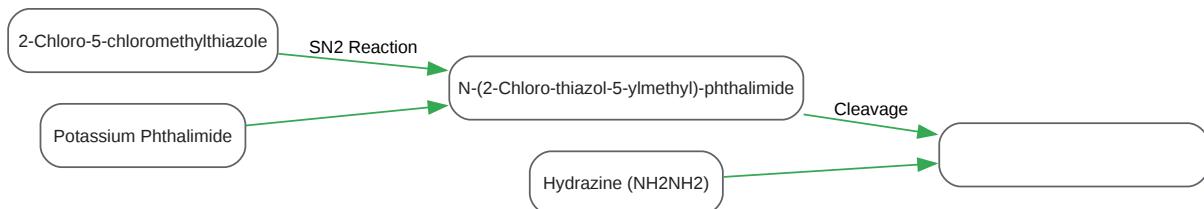
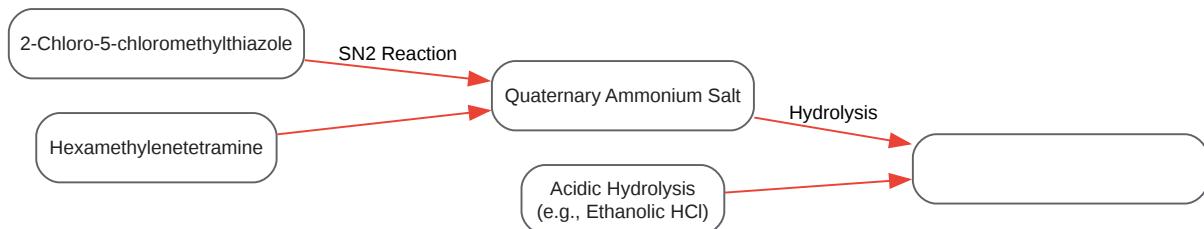
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This document provides detailed application notes and protocols for the synthesis of **2-Chloro-5-aminomethylthiazole**, a key intermediate in the development of various pharmaceutical and agrochemical compounds. The synthesis is a two-step process starting from the readily available precursor, 2-chloro-5-chloromethylthiazole. Two primary methods for the amination of this precursor are presented: the Delépine reaction and the Gabriel synthesis.

I. Overview of Synthetic Pathways

The overall synthetic strategy involves the initial preparation of 2-chloro-5-chloromethylthiazole, followed by the introduction of the amino group.



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